

Technical Support Center: Optimizing Jak-IN-18 for Cell-Based Assays

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Compound of Interest

Compound Name: *Jak-IN-18*

Cat. No.: *B15140878*

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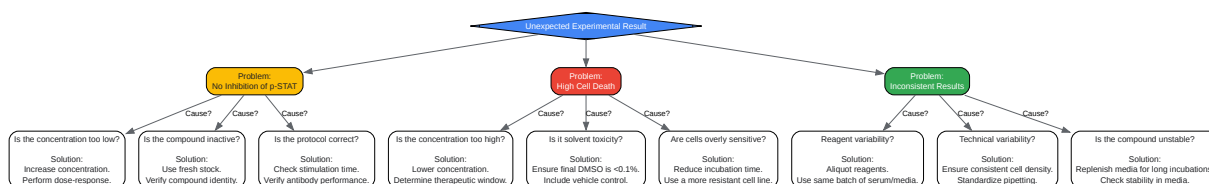
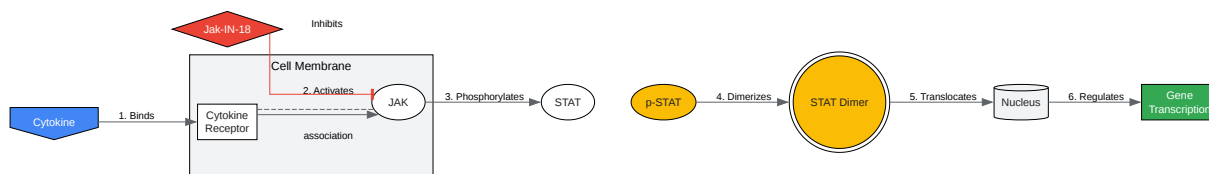
This guide provides researchers, scientists, and drug development professionals with answers to frequently asked questions and troubleshooting advice for effectively using **Jak-IN-18** in cell-based assays.

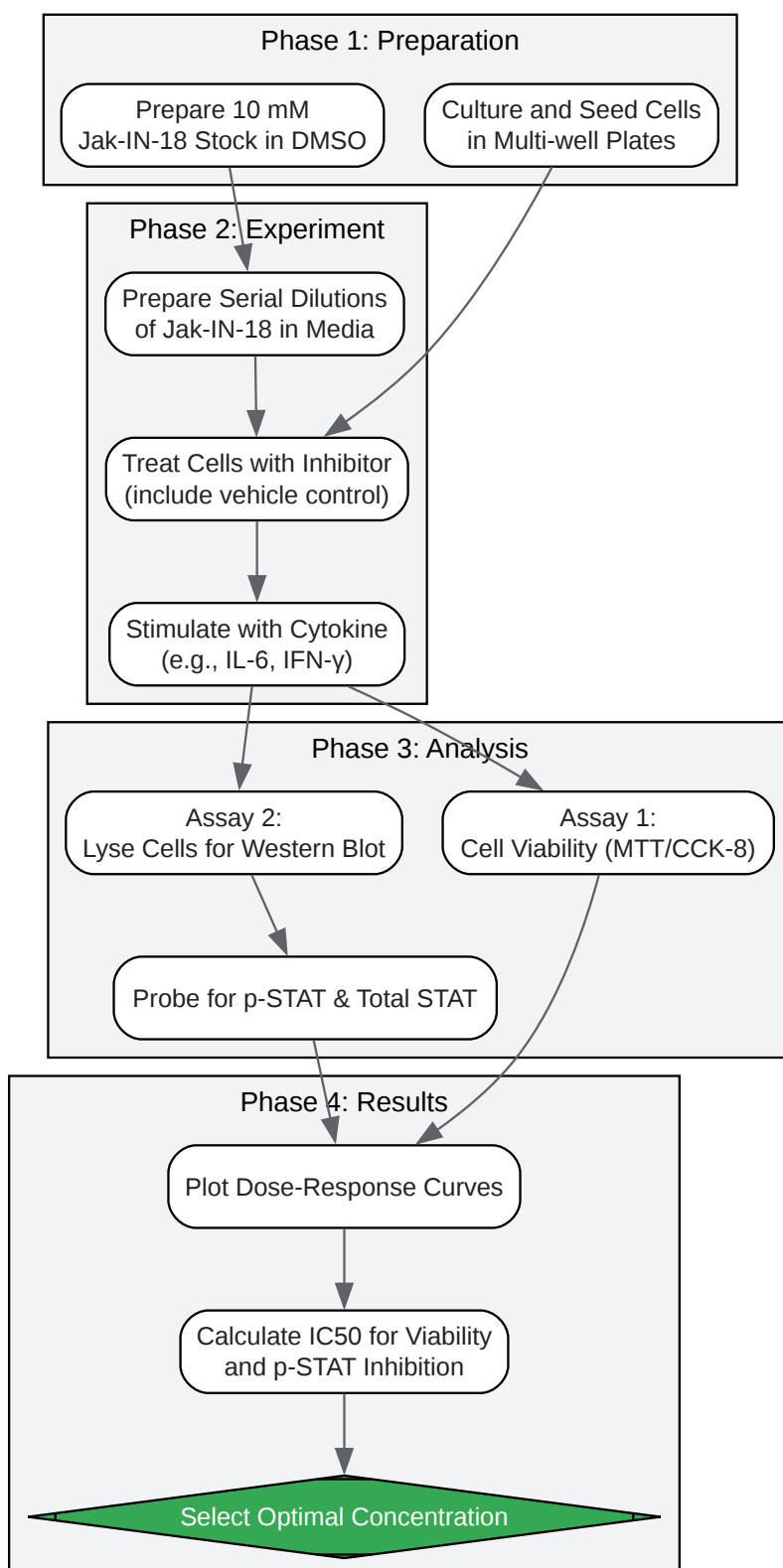
Frequently Asked Questions (FAQs)

Q1: What is Jak-IN-18 and what is its mechanism of action?

Jak-IN-18 is a small molecule inhibitor of the Janus kinase (JAK) family of enzymes. The JAK family, which includes JAK1, JAK2, JAK3, and TYK2, are non-receptor tyrosine kinases essential for signaling downstream of various cytokine and growth factor receptors.^{[1][2]} This signaling cascade is known as the JAK-STAT pathway.^{[3][4][5]}

Mechanism of Action: **Jak-IN-18** functions by competing with ATP for the binding site within the catalytic domain of JAK enzymes. By blocking this site, it prevents the phosphorylation and activation of the JAKs. This, in turn, inhibits the subsequent phosphorylation of Signal Transducer and Activator of Transcription (STAT) proteins. Without phosphorylation, STAT proteins cannot dimerize and translocate to the nucleus to initiate the transcription of genes involved in inflammatory and immune responses.





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